An In-depth Technical Guide to 2-Hydroxy-5-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methoxynicotinic acid*
CAS No.:	*1864052-01-6*
Cat. No.:	*B2420787*

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Disclaimer: Initial searches for "**2-Hydroxy-5-methoxynicotinic acid**" did not yield specific results. The structural similarity in the name suggests a possible confusion with "2-Hydroxy-5-methoxybenzoic acid," a compound for which extensive data is available. This guide will focus on the latter, assuming it to be the compound of interest for researchers, scientists, and drug development professionals.

Introduction

2-Hydroxy-5-methoxybenzoic acid, also known as 5-methoxysalicylic acid, is an aromatic organic compound with a range of applications in chemical synthesis and potential biological activities. It is a derivative of salicylic acid and an isomer of vanillic acid. This document provides a comprehensive overview of its chemical identifiers, physical and chemical properties, experimental protocols for its synthesis, and insights into its biological relevance, particularly concerning related signaling pathways.

Chemical Identifiers and Properties

Accurate identification and characterization are crucial in scientific research. The following tables summarize the key identifiers and physicochemical properties of 2-Hydroxy-5-

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methoxybenzoic acid.

Table 1: Chemical Identifiers for 2-Hydroxy-5-methoxybenzoic Acid

Identifier Type	Identifier
CAS Number	2612-02-4[1][2]
EC Number	220-037-8[1]
PubChem CID	75787
ChemSpider ID	68296
InChI	InChI=1S/C8H8O4/c1-12-5-2-3-7(9)6(4-5)8(10)11/h2-4,9H,1H3,(H,10,11)[1]
InChIKey	IZZIWIAOVZOBLF-UHFFFAOYSA-N[1]
SMILES	COC1=CC(=C(C=C1)O)C(=O)O
Synonyms	5-Methoxysalicylic acid, 6-Hydroxy-m-anisic acid, 5-Methoxy-2-hydroxybenzoic acid[2]

Table 2: Physicochemical Properties of 2-Hydroxy-5-methoxybenzoic Acid

Property	Value
Molecular Formula	C8H8O4[1][2]
Molecular Weight	168.15 g/mol [1][2]
Appearance	Powder[1]
Melting Point	141-143 °C[1]
Assay	≥98%[1]

Experimental Protocols

The synthesis of 2-Hydroxy-5-methoxybenzoic acid can be achieved through various methods. Below is a generalized experimental protocol based on the carboxylation of p-methoxyphenol,

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a common route for synthesizing salicylic acid derivatives.

This protocol describes the carboxylation of 4-methoxyphenol to yield 2-Hydroxy-5-methoxybenzoic acid.

Materials:

- 4-Methoxyphenol
- Sodium hydroxide (NaOH)
- Carbon dioxide (CO2) gas, high pressure
- Sulfuric acid (H2SO4), concentrated
- Water, deionized
- Ethanol
- Pressure reactor (autoclave)
- Standard laboratory glassware
- Magnetic stirrer and heating mantle
- pH meter or pH paper
- Filtration apparatus

Procedure:

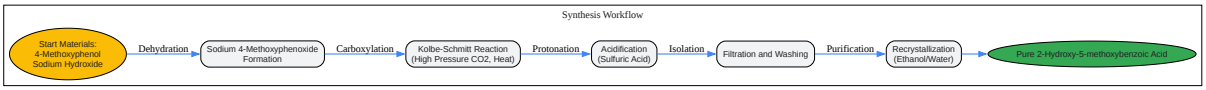
- Preparation of Sodium 4-Methoxyphenoxide:
  - In a round-bottom flask, dissolve a specific molar equivalent of sodium hydroxide in a minimal amount of water.
  - To this solution, add one molar equivalent of 4-methoxyphenol.

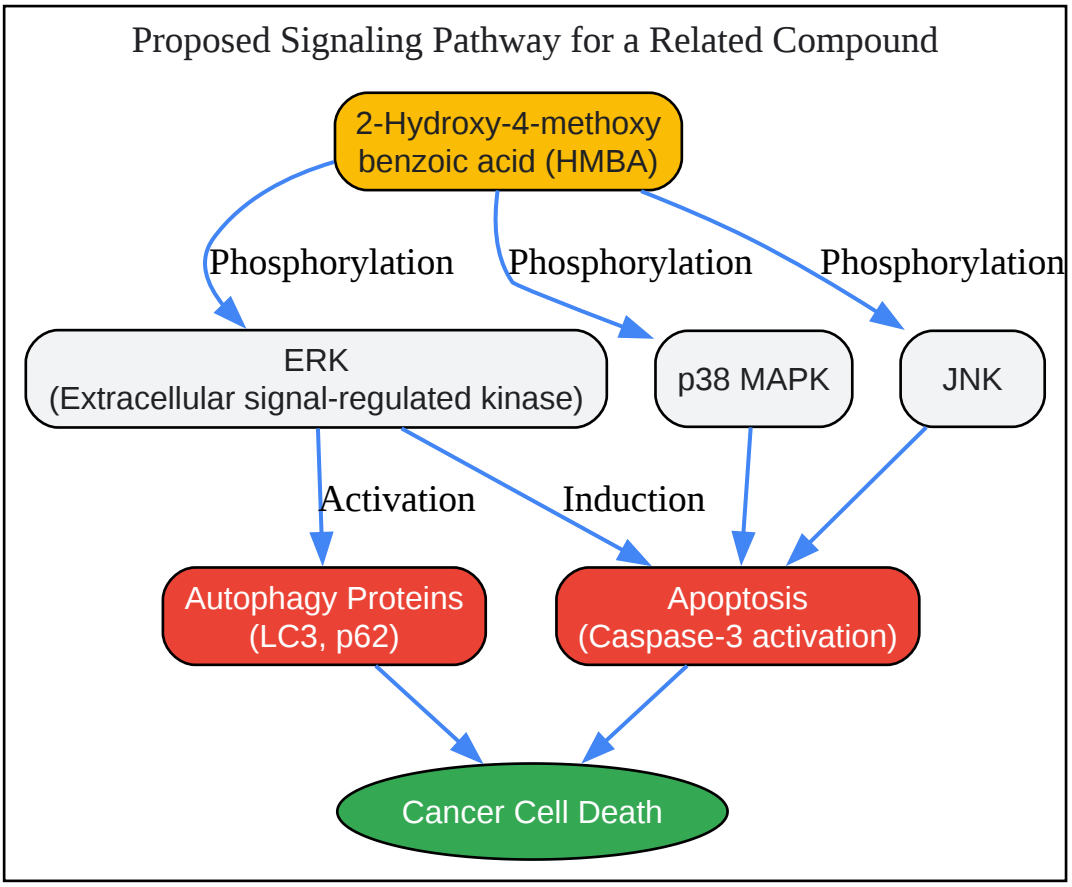
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- Heat the mixture gently under vacuum to remove the water, resulting in the dry sodium salt of 4-methoxyphenol.

- Carboxylation Reaction:
  - Transfer the dried sodium 4-methoxyphenoxide to a high-pressure autoclave.
  - Seal the reactor and introduce carbon dioxide gas at a high pressure (typically 5-100 atm).
  - Heat the reactor to a temperature range of 120-150 °C while stirring continuously.
  - Maintain these conditions for several hours to allow the carboxylation to proceed.
- Work-up and Purification:
  - After cooling the reactor to room temperature, carefully release the pressure.
  - Dissolve the solid product in hot water.
  - Acidify the aqueous solution with concentrated sulfuric acid to a pH of approximately 2-3. This will precipitate the 2-Hydroxy-5-methoxybenzoic acid.
  - Cool the mixture in an ice bath to maximize precipitation.
  - Collect the crude product by vacuum filtration and wash with cold water.
  - Recrystallize the crude product from an ethanol/water mixture to obtain pure 2-Hydroxy-5-methoxybenzoic acid.
- Characterization:
  - Dry the purified product under vacuum.
  - Determine the melting point and compare it with the literature value.
  - Confirm the structure using spectroscopic methods such as ^{1}H NMR, ^{13}C NMR, and IR spectroscopy.

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